

BRD-8000.3 solubility and preparation for cell-based assays

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Compound of Interest

Compound Name: BRD-8000.3

Cat. No.: B15581638

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Application Notes and Protocols for BRD-8000.3

Topic: **BRD-8000.3** Solubility and Preparation for Cell-Based Assays

Audience: Researchers, scientists, and drug development professionals.

Introduction

BRD-8000.3 is a narrow-spectrum, bactericidal antimycobacterial agent that functions as a specific inhibitor of the essential efflux pump EfpA in Mycobacterium tuberculosis (Mtb).[1][2][3] Its mechanism of action involves binding to a tunnel within EfpA that contacts the lipid bilayer, thereby displacing a lipid molecule and blocking the access route for a natural lipidic substrate.[4][5][6] This inhibitory action makes **BRD-8000.3** a compound of interest in the development of novel anti-tuberculosis therapies.[1][4] Proper preparation of **BRD-8000.3** is critical for obtaining reliable and reproducible results in cell-based assays. This document provides detailed information on the solubility of **BRD-8000.3** and protocols for its preparation and use in a research setting.

Data Presentation: Solubility of BRD-8000.3

The solubility of **BRD-8000.3** has been determined in Dimethyl Sulfoxide (DMSO), a common solvent for preparing stock solutions of small molecules for biological assays. The table below summarizes the available quantitative data. It is recommended to use sonication to aid dissolution.[2][7]

Solvent	Concentration (mg/mL)	Molar Concentration (mM)	Notes	Reference
DMSO	50	124.59	Ultrasonic assistance recommended.	[3]
DMSO	40	99.68	Sonication is recommended.	[2]
DMSO/Corn oil	≥ 2.5	6.23	Clear solution.	[1]

Note: The molecular weight of **BRD-8000.3** is 401.30 g/mol .[3]

Experimental Protocols

1. Preparation of a High-Concentration Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **BRD-8000.3** in DMSO.

Materials:

- **BRD-8000.3** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Sonicator (optional, but recommended)
- Calibrated pipettes

Procedure:

- Calculate the required mass of **BRD-8000.3**. To prepare 1 mL of a 10 mM stock solution, you will need:

- $\text{Mass (mg)} = 10 \text{ mmol/L} \times 1 \text{ L}/1000 \text{ mL} \times 1 \text{ mL} \times 401.30 \text{ g/mol} \times 1000 \text{ mg/g} = 4.013 \text{ mg}$
- Weigh the **BRD-8000.3** powder. Carefully weigh out the calculated mass of **BRD-8000.3** and place it in a sterile vial. For small quantities, it may be easier to add the solvent directly to the manufacturer's vial.[8]
- Add DMSO. Add the appropriate volume of anhydrous DMSO to the vial containing the **BRD-8000.3** powder.
- Dissolve the compound. Vortex the vial for 10-20 seconds to dissolve the powder.[9] If the compound does not fully dissolve, sonicate the vial for a few minutes or warm it briefly to 37°C.[7][9]
- Aliquot and store. Once the **BRD-8000.3** is completely dissolved, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes. This will prevent degradation from repeated freeze-thaw cycles.[8][9]
- Storage. Store the stock solution aliquots at -20°C for short-term storage (up to 1 month) or -80°C for long-term storage (up to 6 months).[1][8]

2. Preparation of Working Solutions for Cell-Based Assays

This protocol outlines the serial dilution of the DMSO stock solution to prepare working solutions for treating cells in culture.

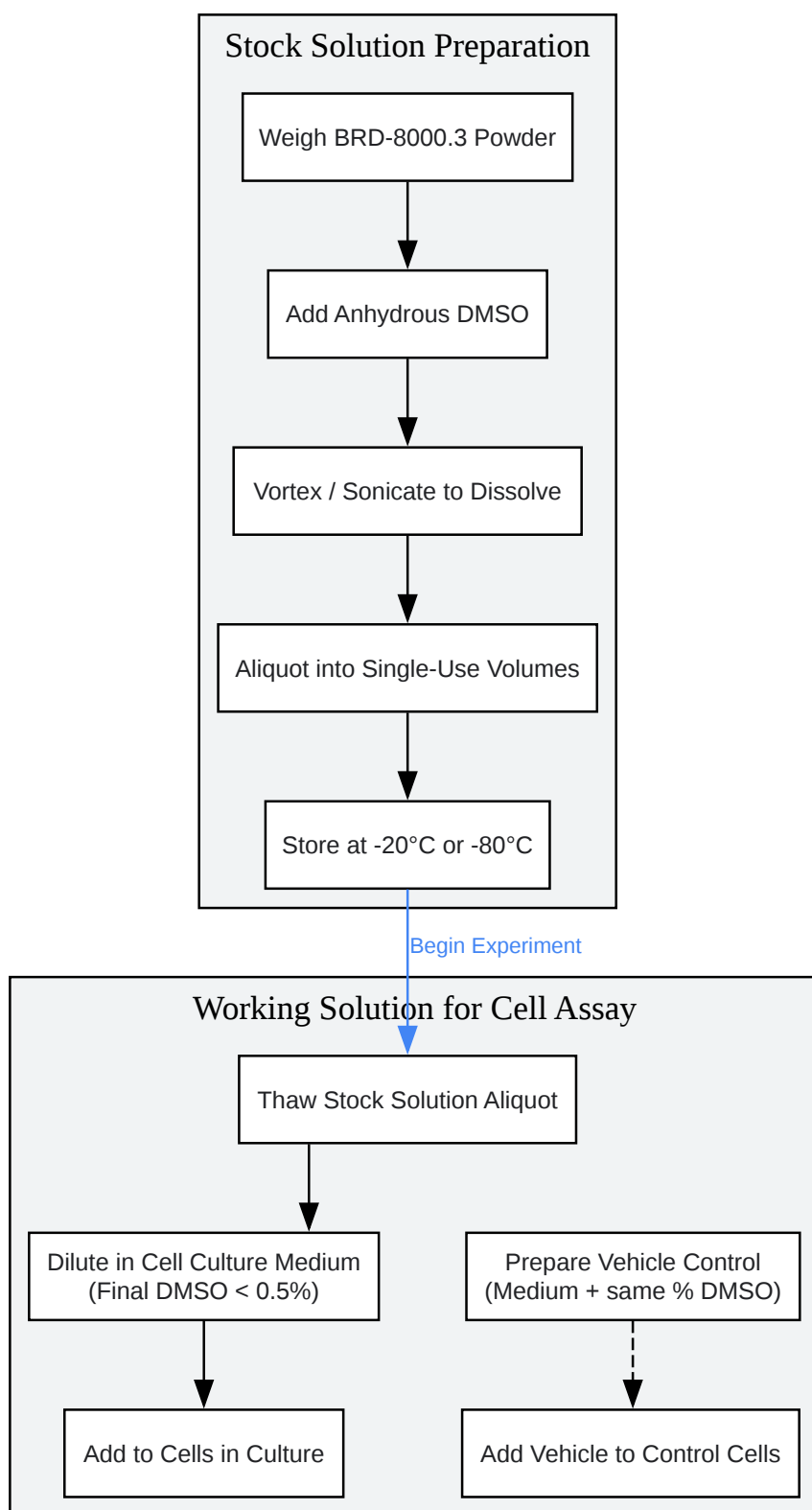
Materials:

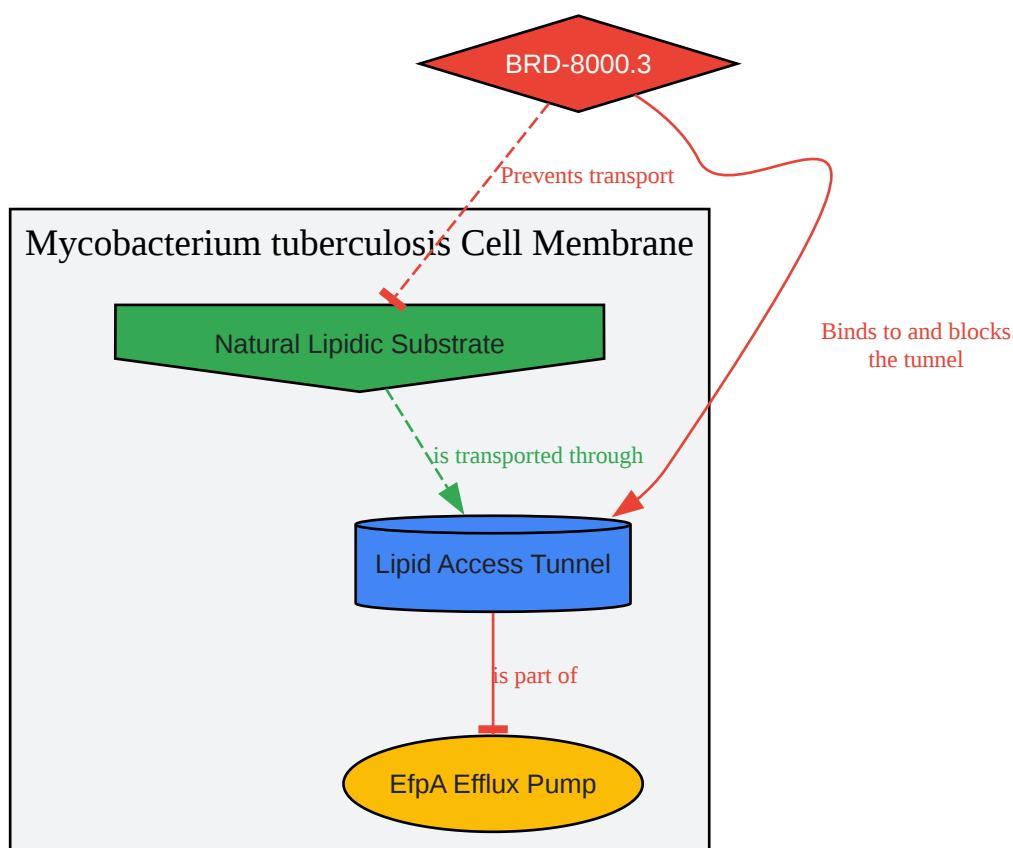
- 10 mM **BRD-8000.3** stock solution in DMSO
- Sterile cell culture medium appropriate for your cell line
- Sterile microcentrifuge tubes or a 96-well plate for dilutions
- Calibrated pipettes

Procedure:

- Thaw the stock solution. Thaw an aliquot of the 10 mM **BRD-8000.3** stock solution at room temperature.[\[9\]](#)
- Perform serial dilutions in DMSO (if necessary). It is best to perform initial serial dilutions in DMSO before diluting in an aqueous medium to prevent precipitation.[\[10\]](#)
- Prepare the final working solution. Dilute the DMSO stock solution (or a serially diluted DMSO solution) directly into the cell culture medium to achieve the desired final concentration. It is crucial to ensure that the final concentration of DMSO in the cell culture medium is low enough to not affect the cells, typically below 0.5%, and ideally below 0.1%.[\[11\]](#)
 - Example for a 1:1000 dilution: To achieve a final concentration of 10 μ M **BRD-8000.3** with a 0.1% DMSO concentration, add 1 μ L of the 10 mM stock solution to 999 μ L of cell culture medium.
- Vehicle Control. Always include a vehicle control in your experiments. This should be cell culture medium containing the same final concentration of DMSO as your experimental samples.[\[11\]](#)
- Use freshly prepared working solutions. It is recommended to prepare fresh dilutions of the compound in the cell culture medium for each experiment, as the stability of the compound in aqueous solutions may be limited.[\[9\]](#)

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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. BRD-8000.3 | EfpA Inhibitor | TargetMol [targetmol.com]
- 3. BRD-8000.3 - Immunomart [immunomart.com]
- 4. Structure and inhibition mechanisms of Mycobacterium tuberculosis essential transporter efflux protein A - PMC [pmc.ncbi.nlm.nih.gov]
- 5. researchgate.net [researchgate.net]

- 6. Structure and inhibition mechanisms of Mycobacterium tuberculosis essential transporter efflux protein A. | Broad Institute [broadinstitute.org]
- 7. file.selleckchem.com [file.selleckchem.com]
- 8. captivatebio.com [captivatebio.com]
- 9. youtube.com [youtube.com]
- 10. FAQs on Inhibitor Preparation [sigmaaldrich.com]
- 11. benchchem.com [benchchem.com]
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